

Unraveling the Biological Activities of Naphthalene-Containing Compounds: A Review of Available Data

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Compound of Interest

Compound Name: *N-Naphthalen-2-yl-isobutyramide*

Cat. No.: B1622592

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An in-depth analysis of the scientific literature reveals a significant gap in the understanding of the specific mechanism of action for **N-Naphthalen-2-yl-isobutyramide**. While this compound is cataloged chemically, extensive searches have yielded no publicly available studies detailing its biological effects, signaling pathways, or quantitative data related to its activity.^{[1][2]} This technical guide, therefore, addresses the available information on structurally related naphthalene derivatives to provide a contextual framework for potential research directions.

I. N-(Naphthalen-2-yl)acetamide Derivatives: Antiproliferative Effects

Research into compounds structurally similar to **N-Naphthalen-2-yl-isobutyramide** has focused on derivatives of N-(naphthalen-2-yl)acetamide. One notable study synthesized and evaluated a series of these derivatives for their in vitro antiproliferative activities against a panel of human cancer cell lines.

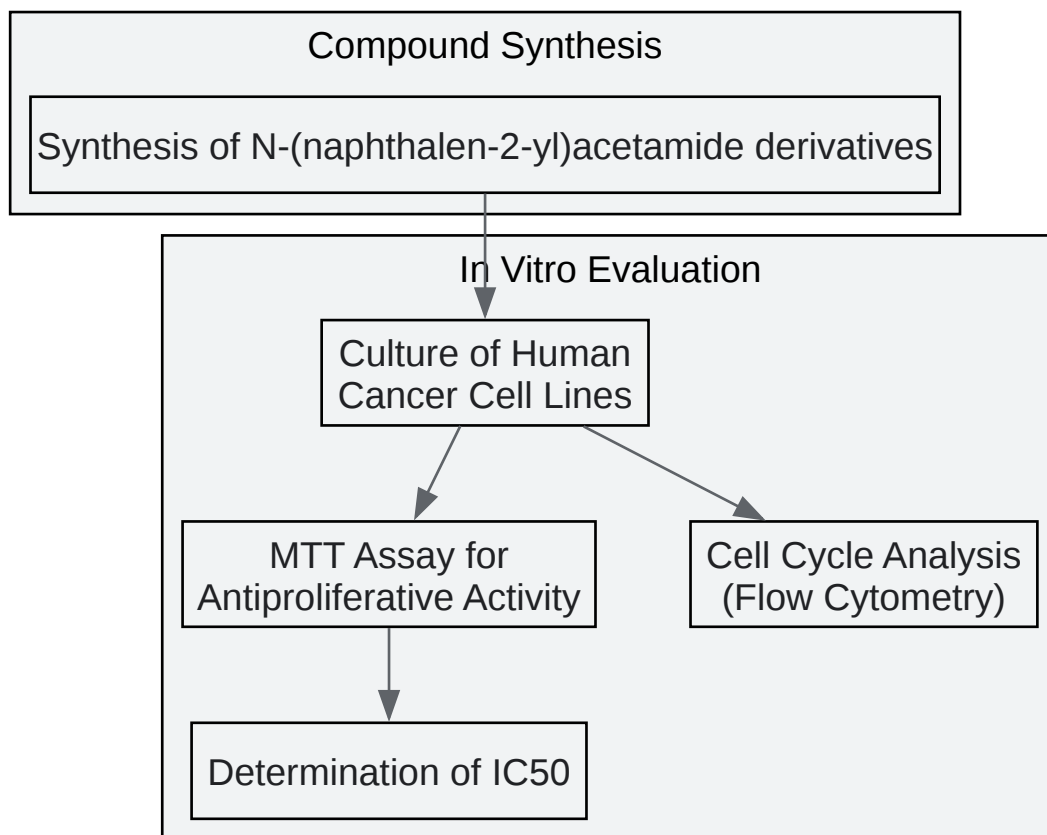
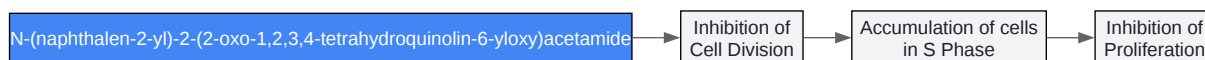
Quantitative Data Summary

A key finding from this research was the identification of N-(naphthalen-2-yl)-2-(2-oxo-1,2,3,4-tetrahydroquinolin-6-yloxy)acetamide (compound 18 in the study) as a potent antiproliferative agent. The quantitative data for this compound is summarized below.

Compound Name	Cell Line	IC50 (μM)	Cytotoxicity against PBMCs (at 50 μM)	Reference
N-(naphthalen-2-yl)-2-(2-oxo-1,2,3,4-tetrahydroquinolin-6-yloxy)acetamide	NPC-TW01	0.6	No detectable cytotoxicity	[3]

Mechanism of Action Theories

Studies on the most active compound, N-(naphthalen-2-yl)-2-(2-oxo-1,2,3,4-tetrahydroquinolin-6-yloxy)acetamide, revealed that its antiproliferative effects on the human nasopharyngeal carcinoma cell line (NPC-TW01) are mediated through the alteration of cell division.[3] Specifically, the compound was found to induce an accumulation of cells in the S phase of the cell cycle in a time- and concentration-dependent manner.[3]



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References

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- 2. N-NAPHTHALEN-2-YL-ISOBUTYRAMIDE | 71182-40-6 [m.chemicalbook.com]
- 3. Synthesis and antiproliferative activities of N-(naphthalen-2-yl)acetamide and N-(substituted phenyl)acetamide bearing quinolin-2(1H)-one and 3,4-dihydroquinolin-2(1H)-one

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